

# A Comparative Crystallographic Analysis of β-Hydroxy Ester Derivatives

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Compound of Interest

Compound Name: Ethyl 2-ethyl-3-hydroxybutanoate

Cat. No.: B1616348

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For researchers, scientists, and drug development professionals, understanding the three-dimensional structure of  $\beta$ -hydroxy ester derivatives is crucial for rational drug design and development. This guide provides an objective comparison of the crystallographic data of several  $\beta$ -hydroxy ester derivatives, supported by experimental data and detailed protocols.

The precise spatial arrangement of atoms within a molecule, as determined by X-ray crystallography, provides invaluable insights into its physicochemical properties and biological activity. For  $\beta$ -hydroxy esters, a common structural motif in many natural products and pharmaceuticals, this information can guide the synthesis of more potent and selective therapeutic agents. This report summarizes the crystallographic data for a selection of  $\beta$ -hydroxy ester derivatives, offering a comparative overview for researchers in the field.

## **Comparison of Crystallographic Data**

The following table summarizes key crystallographic parameters for a selection of  $\beta$ -hydroxy ester derivatives, allowing for a direct comparison of their solid-state structures.



Co mp ou nd Na me	Ch em ical For mu la	Cry sta I Sy ste m	Sp ace Gr ou p	a (Å)	b (Å)	c (Å)	α (°)	β (°)	у (°)	V (ų )	Z	R- fac tor	Ref
Eth yl 2- [(4- bro mo phe nyl) ami no]- 3,4- dim eth ylpe nt- 3- eno ate	C <sub>15</sub> H <sub>20</sub> BrN O <sub>2</sub>	Tric linic	P-1	11. 874 6(6)	12. 202 3(5)	13. 776 0(6)	97. 557 (3)	110 .52 0(2)	113 .86 6(2)	162 0.2 0(1 4)	4	0.0 45	[1]
Eth yl (2E )-2- cya no- 3- (4- met hox yph enyl	C13 H13 NO 3	Mo nocl inic	P21 /c	8.4 889 (12)	8.3 552 (16)	17. 143 (3)	90	91. 294 (11)	90	121 5.3( 4)	4	0.0 59	[2]



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## **Experimental Protocols**

Detailed methodologies for the synthesis, crystallization, and X-ray diffraction data collection are essential for reproducing and building upon existing research.

# Synthesis and Crystallization of Ethyl 2-[(4-bromophenyl)amino]-3,4-dimethylpent-3-enoate[1]

Synthesis: Ytterbium triflate (10 mol%) was added to a stirred solution of (E)-ethyl 2-(4-bromophenylimino)acetate (0.5 mmol) in CHCl<sub>3</sub> (5 mL). The reaction mixture was stirred at room temperature for 24 hours. The solvent was then evaporated, and the residue was purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

Crystallization: Single crystals suitable for X-ray diffraction were obtained by slow evaporation of a solution of the compound in a mixture of dichloromethane and hexane at room temperature.





## X-ray Data Collection and Refinement for Ethyl 2-[(4bromophenyl)amino]-3,4-dimethylpent-3-enoate[1]

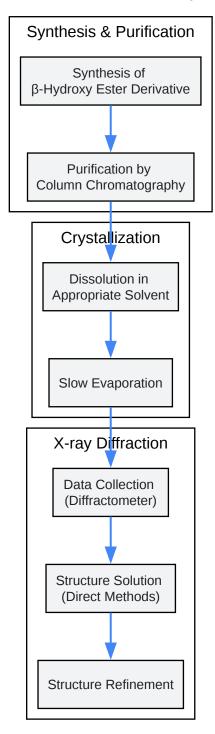
A colorless prismatic crystal was mounted on a goniometer. Data were collected on a Bruker APEX-II CCD area-detector diffractometer using Mo K $\alpha$  radiation ( $\lambda$  = 0.71073 Å). The structure was solved by direct methods and refined by full-matrix least-squares on F2. All non-hydrogen atoms were refined anisotropically. Hydrogen atoms were placed in calculated positions and refined using a riding model.

## Visualizing Experimental Workflows and Molecular Relationships

Diagrams generated using Graphviz provide a clear visual representation of experimental processes and structural relationships.



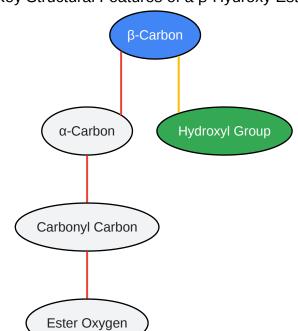
#### General Experimental Workflow for X-ray Crystallography



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General workflow for X-ray crystallography of  $\beta$ -hydroxy ester derivatives.





Key Structural Features of a β-Hydroxy Ester

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Key functional groups in a  $\beta$ -hydroxy ester derivative.

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### References

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